

In-Depth Technical Guide: Physicochemical Properties of 3-(Pyridin-3-yl)benzenamine

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Compound of Interest

Compound Name: 3-(Pyridin-3-yl)benzenamine

Cat. No.: B1331141

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the experimentally determined and predicted physicochemical properties of **3-(Pyridin-3-yl)benzenamine**, a heterocyclic aromatic amine of interest in medicinal chemistry and materials science. This document outlines the available data on its melting and boiling points, presents standardized experimental protocols for their determination, and includes a visual representation of a typical experimental workflow.

Core Physicochemical Data

The following table summarizes the key physical and chemical properties of **3-(Pyridin-3-yl)benzenamine** (CAS No: 57976-57-5). This data is crucial for its handling, characterization, and application in research and development.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₀ N ₂	[1]
Molecular Weight	170.21 g/mol	[2] [3] [4]
Melting Point	72-74 °C	[5] [6]
	[7]	
Boiling Point	368.5 °C at 760 mmHg	[7]
Physical Form	Solid	[2] [8]
Purity	95% - 97%	[1]
Storage Temperature	Room temperature, in a dark, inert atmosphere	[2] [4] [5]
InChI Key	YTJQJGKMRLQBJP- UHFFFAOYSA-N	[2] [3]

Hazard and Safety Information

It is imperative to handle **3-(Pyridin-3-yl)benzenamine** with appropriate safety precautions.

The compound is associated with the following hazard statements:

- H302: Harmful if swallowed.[\[3\]](#)
- H312: Harmful in contact with skin.[\[2\]](#)
- H315: Causes skin irritation.[\[2\]](#)[\[3\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)[\[3\]](#)
- H332: Harmful if inhaled.[\[2\]](#)[\[3\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection, should be worn at all times when handling this chemical.[\[2\]](#) Work should be

conducted in a well-ventilated area or a fume hood.

Experimental Protocols

The following are detailed, standardized methodologies for the determination of the melting and boiling points of **3-(Pyridin-3-yl)benzenamine**.

Melting Point Determination (Capillary Method)

The melting point of **3-(Pyridin-3-yl)benzenamine** can be accurately determined using the capillary method with a calibrated melting point apparatus.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (one end sealed)
- Spatula
- Mortar and pestle (if sample is not a fine powder)
- Calibrated thermometer or digital temperature probe

Procedure:

- Sample Preparation: Ensure the **3-(Pyridin-3-yl)benzenamine** sample is completely dry and in the form of a fine powder. If necessary, gently grind the sample in a mortar and pestle.
- Loading the Capillary Tube: Invert the open end of a capillary tube and press it into the powdered sample. A small amount of solid should enter the tube.
- Packing the Sample: Tap the sealed end of the capillary tube gently on a hard surface to cause the solid to fall to the bottom. For more efficient packing, the capillary tube can be dropped through a long glass tube onto the benchtop. The packed sample height should be approximately 2-3 mm.
- Measurement:

- Place the loaded capillary tube into the heating block of the melting point apparatus.
- Set the heating rate to a rapid setting (e.g., 10-20 °C/min) to obtain an approximate melting range.
- Allow the apparatus to cool to at least 20 °C below the approximate melting point.
- Prepare a new capillary with the sample and place it in the apparatus.
- Set the heating rate to a slow and steady 1-2 °C per minute.
- Observe the sample through the magnifying lens.

- Data Recording:
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Record the temperature at which the last solid crystal melts (the end of the melting range).
 - The recorded melting point should be reported as a range.

Boiling Point Determination (Micro-reflux Method)

For determining the boiling point of small quantities of a liquid, the micro-reflux method is suitable. As **3-(Pyridin-3-yl)benzenamine** is a solid at room temperature, it would first need to be melted.

Apparatus:

- Small test tube
- Heating block or oil bath
- Calibrated thermometer or digital temperature probe
- Clamps and stand
- Magnetic stirrer and stir bar (optional)

Procedure:

- Sample Preparation: Place a small amount of **3-(Pyridin-3-yl)benzenamine** into the test tube, sufficient to immerse the bulb of the thermometer in the subsequent liquid.
- Apparatus Setup:
 - Place the test tube in the heating block or oil bath.
 - If using a magnetic stirrer, add a small stir bar to the test tube.
 - Position the thermometer such that its bulb is suspended approximately 1 cm above the surface of the solid. Do not allow the thermometer to touch the sides of the test tube.
- Heating and Measurement:
 - Begin heating the sample gently.
 - Once the sample has melted, continue to heat until it begins to boil.
 - Observe for the formation of a reflux ring—a ring of condensing vapor on the inner wall of the test tube.
 - Adjust the heating so that this reflux ring is stable and its upper level is just above the thermometer bulb.
 - The temperature at which the vapor and liquid are in equilibrium, indicated by a stable temperature reading on the thermometer, is the boiling point.
- Data Recording: Record the stable temperature as the boiling point. It is important not to overheat and decompose the sample.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the determination of the melting point of a solid organic compound such as **3-(Pyridin-3-yl)benzenamine**.



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Melting Point Determination Workflow

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